

Navigating the Landscape of Brominated Methylpicolinaldehydes: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 3-Bromo-6-methylpicolinaldehyde

CAS No.: 1060810-14-1

Cat. No.: B6231581

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals on the Commercial Availability, Synthesis, and Application of Brominated Methylpicolinaldehyde Isomers.

Introduction

In the intricate world of synthetic organic chemistry and drug discovery, functionalized heterocyclic compounds are indispensable building blocks. Among these, pyridine derivatives hold a place of prominence due to their prevalence in a vast array of biologically active molecules and advanced materials.[1] The strategic introduction of halogen atoms, such as bromine, onto the pyridine scaffold provides a versatile handle for a variety of chemical transformations, including cross-coupling reactions, which are pivotal in the construction of complex molecular architectures.[2] This guide focuses on the class of brominated methylpicolinaldehydes, a group of compounds with significant potential in medicinal chemistry and materials science.

While the specific isomer **3-Bromo-6-methylpicolinaldehyde** is not readily found under this precise name or with a dedicated CAS number in major commercial catalogs, this should not be perceived as a barrier to its utilization. In reality, the synthetic landscape offers a variety of closely related and commercially available isomers. This guide will provide a comprehensive overview of these isomers, their commercial availability, methods for their synthesis, and their current and potential applications, thereby empowering researchers to effectively incorporate these valuable synthons into their research and development programs.

Commercial Availability of Brominated Methylpicolinaldehyde Isomers

A thorough investigation of the chemical supplier landscape reveals that while "**3-Bromo-6-methylpicolinaldehyde**" is elusive, several of its isomers are commercially available. These compounds serve as excellent starting points for research endeavors. The most prominent commercially available isomers are 3-Bromo-5-methylpicolinaldehyde and 2-Bromo-6-methylnicotinaldehyde. Another isomer, 6-Bromo-3-methylpicolinaldehyde, is also listed by some suppliers, although a CAS number is not readily available.

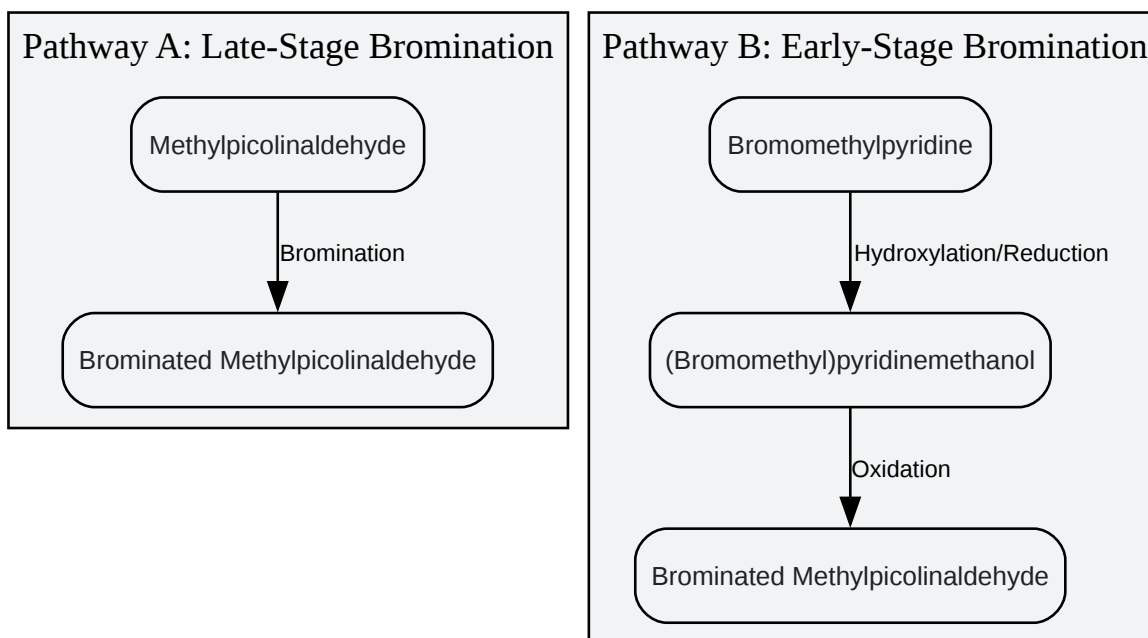
Compound Name	CAS Number	Molecular Formula	Molecular Weight	Representative Suppliers
3-Bromo-5-methylpicolinaldehyde	1211520-06-7	C7H6BrNO	200.03 g/mol	BLD Pharm[3], Frontier Specialty Chemicals[4], Ambeed[5], Parchem[6], ChemicalBook[7]
2-Bromo-6-methylnicotinaldehyde	853179-74-5	C7H6BrNO	200.03 g/mol	BLD Pharm[8], Vulcanchem[9], Guidechem[10], LookChem[11]
6-Bromo-3-methylpicolinaldehyde	Not readily available	C7H6BrNO	200.03 g/mol	BLD Pharm[12]
6-Bromo-4-Methyl-pyridine-3-carbaldehyde	926294-07-7	C7H6BrNO	200.03 g/mol	ECHEMI[13]

Synthesis of Brominated Methylpicolinaldehydes

For instances where a specific isomer is not commercially available or when a custom synthesis is preferred, a general synthetic strategy can be employed. The synthesis of brominated methylpicolinaldehydes typically involves two key transformations: the bromination of a substituted pyridine ring and the oxidation of a methyl or hydroxymethyl group to an aldehyde. The order of these steps can be varied depending on the desired substitution pattern and the stability of the intermediates.

General Synthetic Pathways

Two common retrosynthetic approaches are outlined below. The choice of pathway depends on the availability of the starting materials and the desired regioselectivity of the bromination.



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Caption: General retrosynthetic pathways for brominated methylpicolinaldehydes.

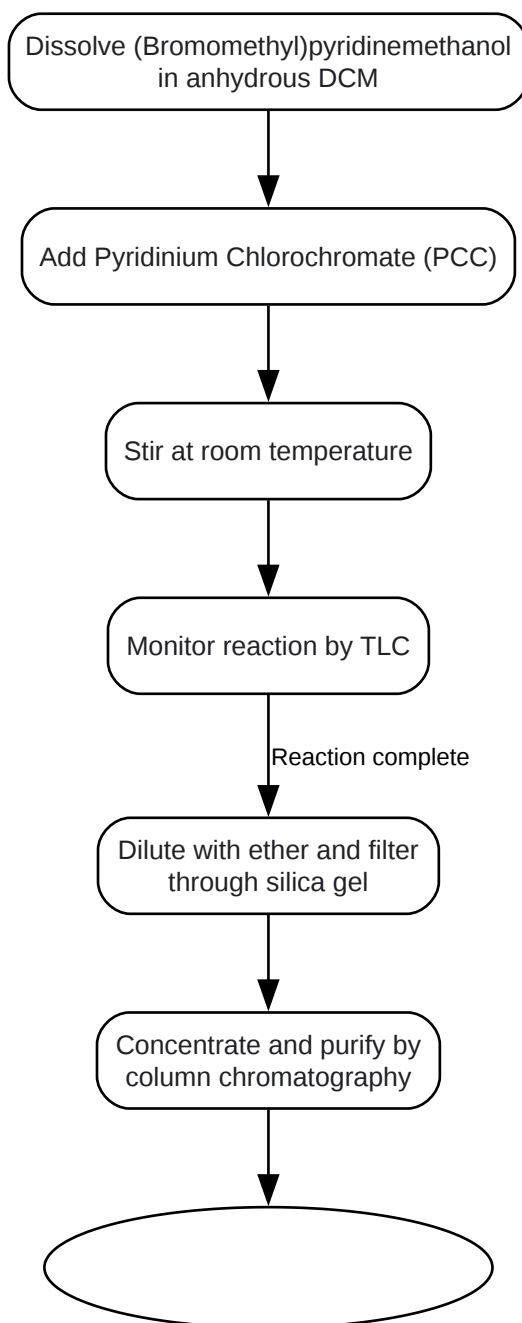
Experimental Protocol: Synthesis of a Brominated Picolinaldehyde via Oxidation

The oxidation of a (bromomethyl)pyridinemethanol is a common and effective method for preparing the corresponding aldehyde. Mild oxidizing agents are typically employed to prevent over-oxidation to the carboxylic acid.^{[14][15]} One such reagent is Pyridinium Chlorochromate (PCC).

Step-by-Step Methodology:

- **Dissolution of the Alcohol:** In a dry, round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve the starting (bromomethyl)pyridinemethanol in a suitable anhydrous solvent such as dichloromethane (DCM).
- **Addition of PCC:** To the stirred solution, add Pyridinium Chlorochromate (PCC) in one portion. The reaction is typically carried out at room temperature.

- Reaction Monitoring: Monitor the progress of the reaction by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Work-up: Upon completion, dilute the reaction mixture with a solvent like diethyl ether and filter the mixture through a pad of silica gel or Celite to remove the chromium byproducts.
- Purification: Concentrate the filtrate under reduced pressure. The crude product can then be purified by column chromatography on silica gel to afford the desired brominated methylpicolinaldehyde.



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Caption: Experimental workflow for the oxidation of a (bromomethyl)pyridinemethanol to the corresponding aldehyde.

Applications in Research and Development

Brominated pyridine derivatives are highly valuable in both pharmaceutical and materials science research due to the versatility of the bromine substituent.

Drug Discovery and Medicinal Chemistry

The pyridine scaffold is a well-established privileged structure in medicinal chemistry, appearing in numerous approved drugs.[1] The presence of a bromine atom allows for the facile introduction of various substituents through cross-coupling reactions, enabling the exploration of chemical space and the optimization of lead compounds. These compounds can serve as key intermediates in the synthesis of a wide range of biologically active molecules, including anti-inflammatory, antimicrobial, and anti-cancer agents.[16][17] For example, 6-Bromo-3-pyridinecarboxaldehyde is a known intermediate in the synthesis of compounds with potential applications in treating neurological disorders.[16]

Materials Science

In materials science, brominated pyridines are used in the synthesis of functional organic materials. For instance, 6-Bromo-3-pyridinecarboxaldehyde has been used as a starting material for the preparation of porous organic polymers that can act as fluorescent sensors for the detection of palladium(II) and organic dyes. It has also been used in the synthesis of stimuli-responsive fluorescent organo-gelators.

Characterization

The structural elucidation of brominated methylpicolinaldehydes relies on standard spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are essential for confirming the substitution pattern on the pyridine ring. The chemical shifts of the aromatic protons and carbons are influenced by the positions of the bromine, methyl, and aldehyde groups.[18][19][20]
- Infrared (IR) Spectroscopy: The IR spectrum will show characteristic absorption bands for the aldehyde carbonyl group (C=O stretch) typically in the region of $1690\text{-}1715\text{ cm}^{-1}$, as well as C-H stretching and bending vibrations for the aromatic ring and the methyl group.
- Mass Spectrometry (MS): Mass spectrometry is used to determine the molecular weight of the compound and to confirm the presence of bromine through its characteristic isotopic pattern (approximately 1:1 ratio of ^{79}Br and ^{81}Br).

Conclusion

While the direct commercial availability of **3-Bromo-6-methylpicolinaldehyde** may be limited, a range of its structural isomers are readily accessible to the scientific community. This technical guide has provided a comprehensive overview of the commercial sources for these valuable building blocks. Furthermore, established synthetic methodologies, particularly the oxidation of the corresponding alcohols, offer a reliable route to these compounds. The versatile reactivity of the bromine and aldehyde functionalities makes these molecules highly attractive intermediates for the synthesis of novel pharmaceuticals and functional materials. Armed with this information, researchers, scientists, and drug development professionals are well-equipped to leverage the synthetic potential of brominated methylpicolinaldehydes in their pursuit of scientific innovation.

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